

Terretonin N: A Comprehensive Physico-chemical and Biological Profile

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Compound of Interest

Compound Name: Terretonin

Cat. No.: B12367902

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physico-chemical properties and biological activities of **Terretonin N**, a meroterpenoid with significant therapeutic potential. The information is compiled from publicly available scientific literature and is intended to serve as a comprehensive resource for researchers in natural product chemistry, oncology, and drug discovery.

Physico-chemical Properties

Terretonin N is a highly oxygenated, tetracyclic 6-hydroxymeroterpenoid.^{[1][2][3][4]} Its core structure has been elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy, high-resolution mass spectrometry (HR-MS), and unambiguously confirmed by X-ray crystallography.^[1]

General Properties

Property	Value	Source
Appearance	Colorless solid	
Molecular Formula	C ₂₆ H ₃₈ O ₇	
Molecular Weight (ESI-HR-MS)	Determined as C ₂₆ H ₃₈ O ₇	
Molecular Weight (Crystallographic)	520.64 g/mol (as acetone solvate, C ₂₉ H ₄₄ O ₈)	

Spectroscopic Data

The structural characterization of **Terretonin N** relies heavily on modern spectroscopic techniques.

¹H and ¹³C NMR data were recorded in CDCl₃. The spectra revealed the presence of 26 carbon signals, corresponding to seven methyl groups, three methylene groups, and seven methine groups, four of which are oxygenated. Key proton NMR signals include six methyl singlets, one methyl doublet, and a vinylidene moiety.

Table of ¹H and ¹³C NMR Chemical Shifts (in CDCl₃): (A comprehensive table of all chemical shifts would require access to the full experimental data, which is not fully available in the provided search results. The following is a summary of key reported features.)

Atom	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)	Key Correlations
Methyl Groups	0.86 (s, H ₃ -21), 1.28 (s, H ₃ -22), 1.38 (d, 6.4 Hz, H-25), 1.62 (s, H ₃ -24), 1.68 (s, H ₃ -20), 1.96 (s, H ₃ -27), 2.03 (s, H ₃ -23)	14.6 - 24.2	COSY, HMBC
Vinylidene Moiety	5.06 (s, H-19a), 5.16 (s, H-19b)	HSQC	
Oxymethine Groups	4.81 (m, H-17)	76.0 - 79.4	COSY with H-25

High-resolution electrospray ionization mass spectrometry (ESI-HR-MS) in negative mode was used to determine the molecular formula of **Terretonin N** as C₂₆H₃₈O₇.

Crystallographic Data

Single-crystal X-ray diffraction analysis provided the absolute configuration of **Terretonin N**.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁
Formula (solvate)	C ₂₉ H ₄₄ O ₈
Calculated Density (Dcalc)	1.269 g/cm ³

Biological Activity

Terretonin N has demonstrated significant biological activity, particularly in the areas of oncology and microbiology.

Anticancer Activity

Terretonin N exhibits potent cytotoxic effects against human prostate adenocarcinoma (PC-3) and ovary adenocarcinoma (SKOV3) cell lines. Studies have shown that it induces apoptosis in these cancer cells.

Table of IC₅₀ Values:

Cell Line	IC ₅₀ (µg/mL)
Prostate Adenocarcinoma (PC-3)	7.4
Ovarian Adenocarcinoma (SKOV3)	1.2

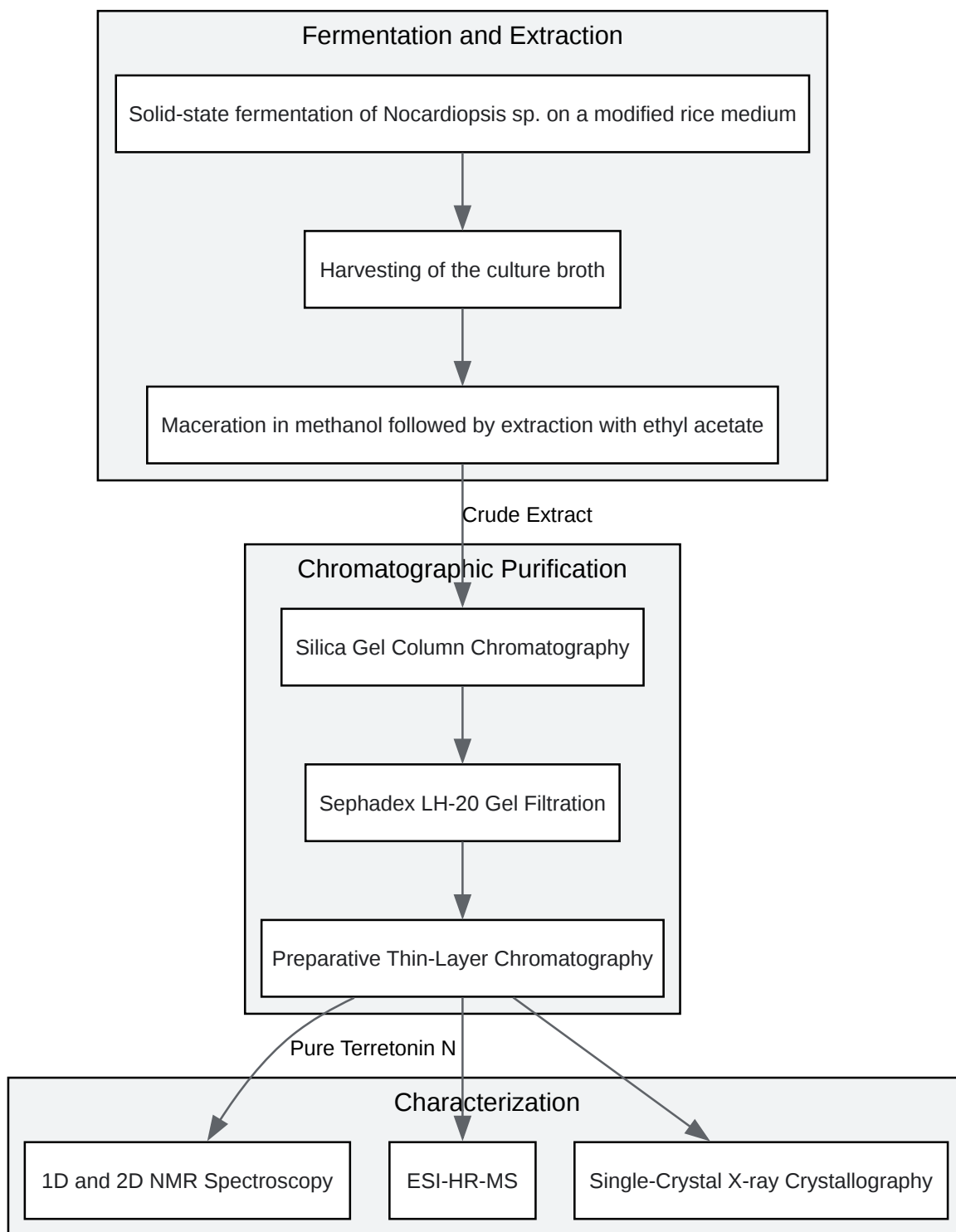
Antimicrobial Activity

Terretonin N has also shown activity against Gram-positive bacteria.

Experimental Protocols

Isolation and Purification of Terretonin N

The following is a generalized workflow for the isolation and purification of **Terretonin** N from a microbial source, such as *Nocardiosis* sp..

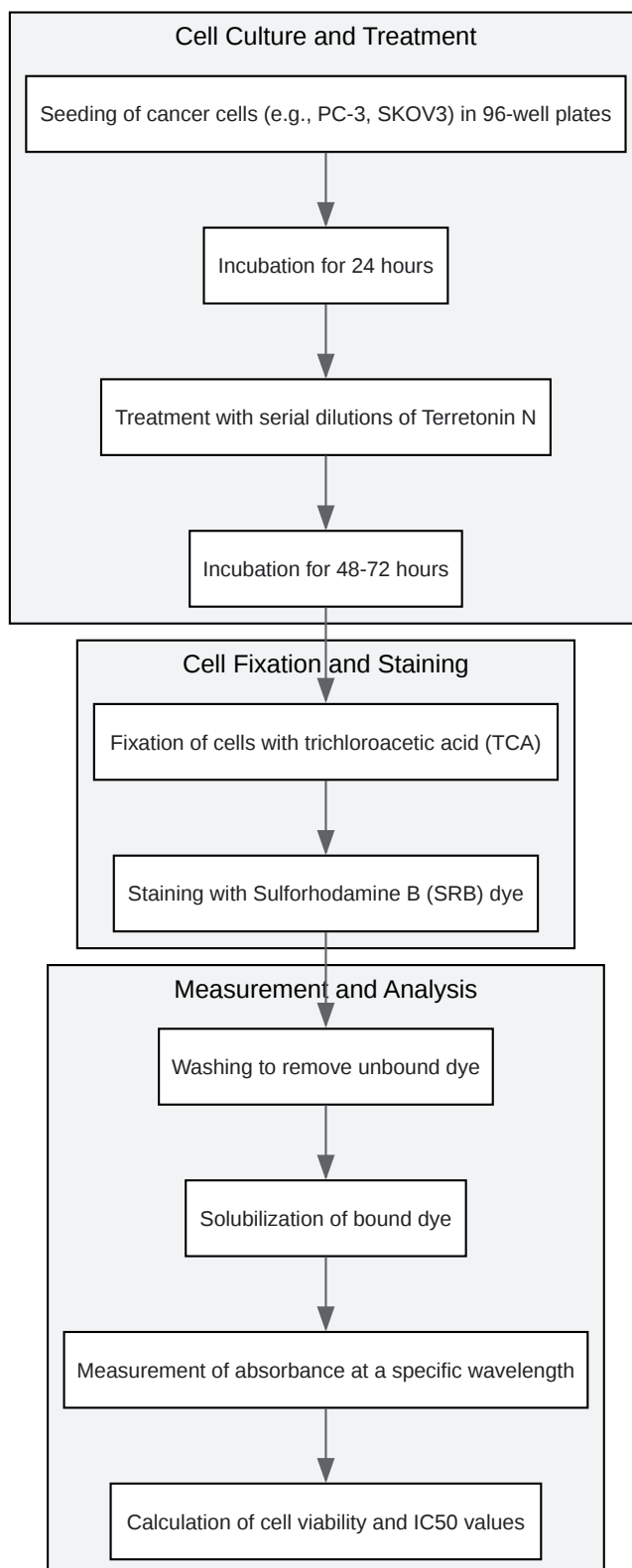


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Caption: Workflow for the isolation and characterization of **Terretonin N**.

Cytotoxicity Assay

The in vitro cytotoxicity of **Terretonin N** against cancer cell lines is commonly evaluated using the Sulforhodamine B (SRB) assay.

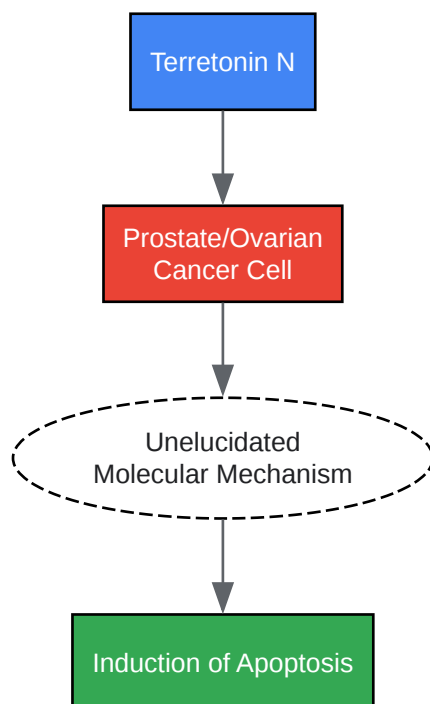


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Caption: Workflow for the Sulforhodamine B (SRB) cytotoxicity assay.

Mechanism of Action

While it has been established that **Terretonin N** induces apoptosis in cancer cells, the precise molecular signaling pathways involved have not yet been fully elucidated. Further research is required to identify the specific cellular targets and signaling cascades modulated by this compound.



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Caption: Observed biological effect of **Terretonin N** on cancer cells.

Conclusion

Terretonin N is a promising natural product with well-defined physico-chemical properties and potent, selective anticancer activity. Its unique chemical structure and biological profile make it an attractive candidate for further investigation in drug development programs. Future research should focus on elucidating its mechanism of action to fully realize its therapeutic potential.

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References

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